

# Proper Disposal Procedures for Tenuazonic Acid-<sup>13</sup>C<sub>10</sub>

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Tenuazonic acid-13C10

Cat. No.: B12364266

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This document provides essential safety and logistical information for the proper disposal of Tenuazonic acid-<sup>13</sup>C<sub>10</sub>, a stable isotope-labeled mycotoxin. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks associated with handling and disposal.

## Immediate Safety and Handling Precautions

Before handling Tenuazonic acid-<sup>13</sup>C<sub>10</sub>, it is crucial to review the Safety Data Sheet (SDS) and be familiar with the necessary personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing and a lab coat should be worn.

- Respiratory Protection: A suitable respirator should be used, especially when handling the powdered form, to avoid inhalation.

Ensure adequate ventilation in the handling area and provide an accessible safety shower and eye wash station.<sup>[1]</sup> Avoid contact with skin and eyes, and prevent inhalation of dust or aerosols.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

Disposal of Tenuazonic acid-<sup>13</sup>C<sub>10</sub> and its contaminated materials must be conducted in accordance with all prevailing country, federal, state, and local regulations.<sup>[1]</sup>

- Decontamination:
  - Decontaminate all surfaces and equipment that have come into contact with Tenuazonic acid-<sup>13</sup>C<sub>10</sub> by scrubbing with alcohol.
  - For spills, absorb solutions with a finely-powdered liquid-binding material such as diatomite or universal binders.<sup>[1]</sup>
- Waste Collection:
  - Collect all waste materials, including contaminated PPE, absorbent materials, and empty containers, in a designated and clearly labeled hazardous waste container.
  - Ensure the container is tightly sealed and stored in a cool, well-ventilated area away from direct sunlight and sources of ignition.<sup>[1]</sup>
- Waste Disposal:
  - Dispose of the collected waste through an approved waste disposal plant or a licensed hazardous waste management company.<sup>[2][3]</sup> Do not dispose of it down the drain or into water courses.<sup>[1]</sup>
  - The disposal method must comply with all applicable environmental regulations to prevent harm to aquatic life.<sup>[2]</sup>

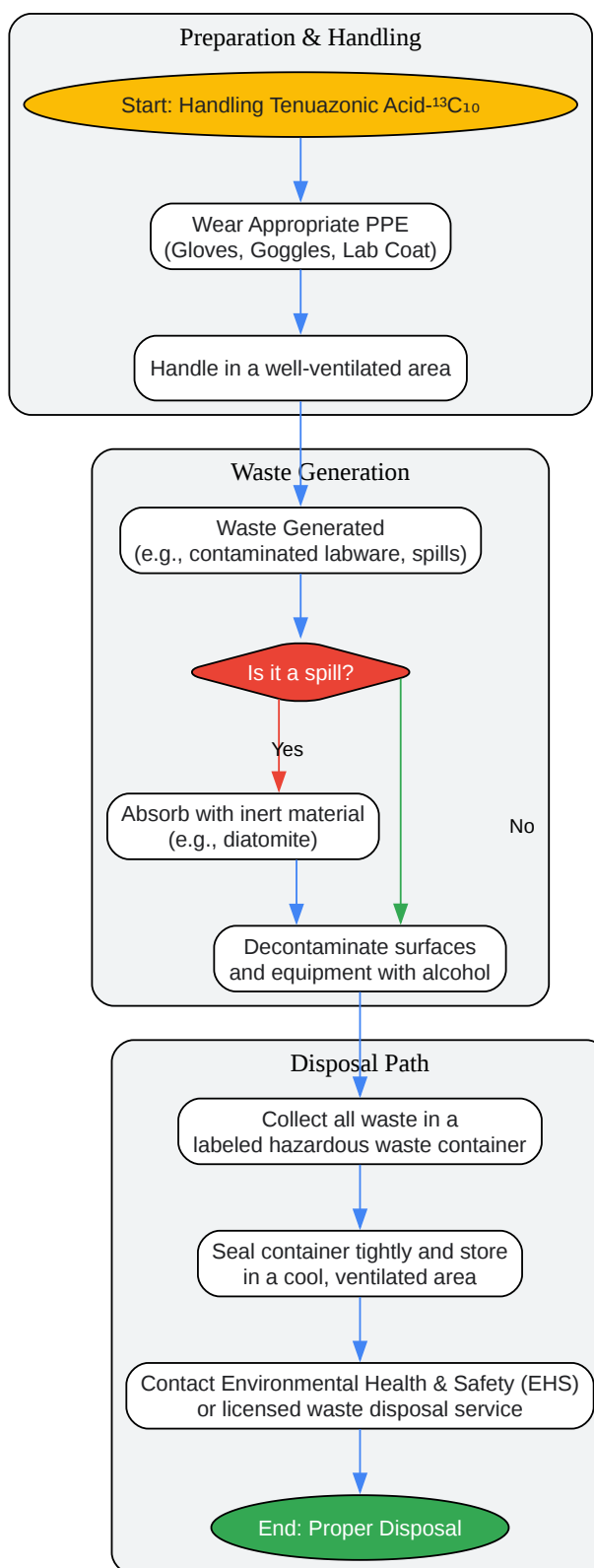
## Chemical and Physical Properties

The following table summarizes the key quantitative data for Tenuazonic acid. While the disposal procedures are for the  $^{13}\text{C}_{10}$  labeled version, the fundamental physical and chemical properties are comparable to the unlabeled compound.

Property	Value	Source
Molecular Formula	$\text{C}_{10}\text{H}_{15}\text{NO}_3$	[1][4][5]
Molecular Weight	197.23 g/mol	[1][4][5]
Appearance	Pale yellow oil or white crystalline powder	[4][6][7]
Melting Point	74 - 75.5 °C	[1]
Boiling Point	117 °C at 0.035 mmHg	[8]
Solubility	Soluble in DMSO, ethanol, chloroform, and other organic solvents.[2][3][4][9] Poor water solubility.[4]	
pKa	3.5	[6]

## Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of Tenuazonic acid- $^{13}\text{C}_{10}$ .



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Disposal workflow for Tenuazonic Acid-<sup>13</sup>C<sub>10</sub>.

## Experimental Protocols Cited

The information provided in this document is based on safety data sheets and chemical property databases. No specific experimental research protocols involving the disposal of Tenuazonic acid-<sup>13</sup>C<sub>10</sub> were cited in the source materials. The provided disposal protocol is a general guideline based on the safe handling of this chemical compound. Always consult your institution's specific safety protocols and waste disposal procedures.

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